

Physical and chemical properties of Hept-5-yn-1-ol

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Compound of Interest

Compound Name: *Hept-5-yn-1-ol*

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An In-depth Technical Guide to Hept-5-yn-1-ol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hept-5-yn-1-ol is a linear seven-carbon chain containing both a hydroxyl group and an internal alkyne functionality. This bifunctionality makes it a potentially useful building block in organic synthesis, allowing for a variety of chemical transformations. This technical guide provides a summary of the available physical and chemical properties of **Hept-5-yn-1-ol**, along with what is known about its synthesis and reactivity. Due to the limited availability of detailed experimental data in the public domain, some information is presented as predicted values or is inferred from related compounds.

Physical and Chemical Properties

The fundamental physical and chemical properties of **Hept-5-yn-1-ol** are summarized in the table below. It is important to note that while some of these properties have been experimentally determined, others are computational predictions and should be treated as estimates.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O	[1]
Molecular Weight	112.17 g/mol	[1]
CAS Number	58944-42-6	[1]
Boiling Point	87.5-88.5 °C at 10 Torr	
Melting Point	Data not available	
Density (Predicted)	0.898 ± 0.06 g/cm ³	
LogP (Predicted)	1.172	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	3	

Spectral Data

Detailed experimental spectral data with peak assignments for **Hept-5-yn-1-ol** are not readily available in the searched literature. However, the presence of characteristic functional groups allows for the prediction of key spectral features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: Detailed experimental data for **Hept-5-yn-1-ol** is not available. However, one would expect to see signals corresponding to the methyl protons adjacent to the alkyne, methylene protons at various positions along the carbon chain (some of which would be deshielded by the adjacent oxygen), and a broad singlet for the hydroxyl proton. The protons on the carbons adjacent to the alkyne would show coupling to the methyl protons.
- ¹³C NMR: Specific experimental data for **Hept-5-yn-1-ol** is not available. The spectrum would be expected to show distinct signals for the seven carbon atoms, with the carbons of the alkyne bond appearing in the characteristic region for sp-hybridized carbons (typically

around 60-90 ppm), and the carbon bearing the hydroxyl group appearing in the range of 50-70 ppm.

Infrared (IR) Spectroscopy

A vapor-phase IR spectrum for **Hept-5-yn-1-ol** is referenced in the PubChem database, but detailed peak information is not provided.^{[1][2]} Based on its structure, the IR spectrum is expected to exhibit the following characteristic absorption bands:

- A strong, broad absorption in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching vibration of the alcohol.
- C-H stretching vibrations for the sp^3 hybridized carbons just below 3000 cm^{-1} .
- A weak C≡C stretching vibration in the region of 2100-2260 cm^{-1} , which may be difficult to observe due to the internal nature of the alkyne.
- A strong C-O stretching vibration in the region of 1050-1260 cm^{-1} .

Mass Spectrometry (MS)

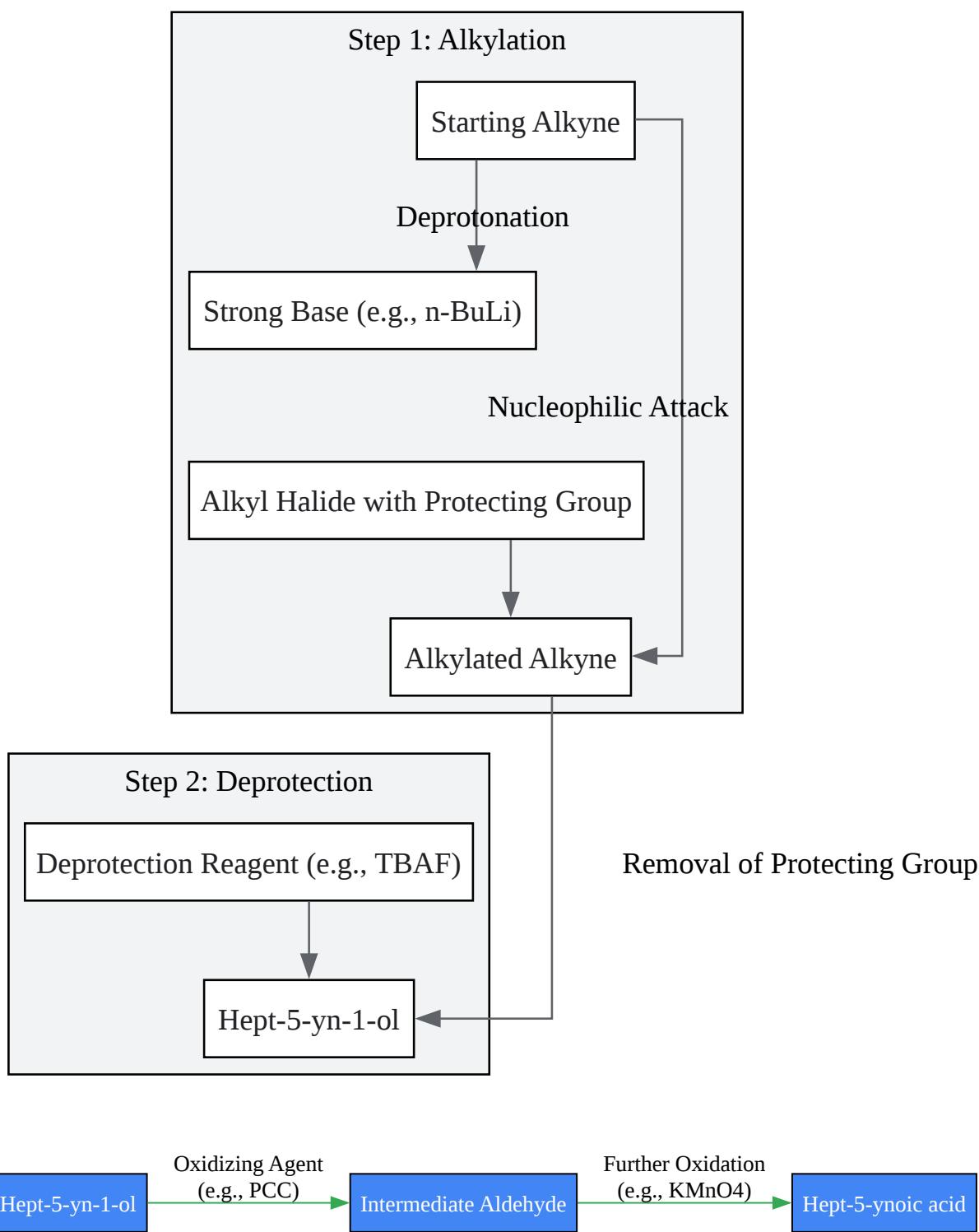
A GC-MS spectrum for **Hept-5-yn-1-ol** is referenced in the PubChem database, but a detailed fragmentation pattern is not provided.^{[1][2]} The mass spectrum would likely show a molecular ion peak (M^+) at $\text{m/z} = 112$. Common fragmentation pathways for alcohols include the loss of water ($\text{M}-18$) and alpha-cleavage.

Synthesis and Reactivity

Synthesis

A potential synthetic route to **Hept-5-yn-1-ol** involves the deprotection of a silyl-protected precursor. One literature reference suggests the synthesis from tert-butyl(hept-5-yn-1-yloxy)dimethylsilane using tetrabutylammonium fluoride in tetrahydrofuran. However, a detailed experimental protocol for this specific transformation is not available in the searched results.

Due to the lack of a detailed experimental protocol for the synthesis of **Hept-5-yn-1-ol**, a general workflow for a related synthesis is presented below. This diagram illustrates a common strategy for synthesizing alcohols with a desired carbon chain length.



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